

Technical Data Sheet: 4-Methoxy-d3-toluene-2,3,5,6-d4

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Compound of Interest

Compound Name: 4-Methoxy-d3-toluene-2,3,5,6-d4

Cat. No.: B597649

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed summary of the molecular weight and key chemical properties of the isotopically labeled compound, **4-Methoxy-d3-toluene-2,3,5,6-d4**.

Compound Identification

The compound **4-Methoxy-d3-toluene-2,3,5,6-d4** is a deuterated analog of 4-methylanisole. Isotopic labeling is a critical technique in pharmacokinetic studies, metabolic profiling, and as internal standards in quantitative mass spectrometry.

Identifier	Value
Chemical Name	4-Methoxy-d3-toluene-2,3,5,6-d4
Synonyms	1-Methoxy-4-(methyl-d3)benzene-2,3,5,6-d4, 4-Methylanisole-d7
CAS Number	1219798-94-3[1][2]
Chemical Formula	C ₈ H ₃ D ₇ O or CD ₃ OC ₆ D ₄ CH ₃ [2][3]
Molecular Weight	129.21 g/mol [1]

Calculation of Molecular Weight

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. For isotopically labeled compounds, the mass of the specific isotopes must be used for an accurate calculation.

Methodology:

The calculation methodology involves:

- Identifying the number of atoms of each element and isotope in the chemical formula ($C_8H_3D_7O$).
- Multiplying the count of each atom by its respective atomic weight.
- Summing the results to obtain the final molecular weight.

The atomic weights used for this calculation are presented in the table below. The atomic weight of Deuterium (D or 2H) is approximately 2.014 u.

Data Presentation: Atomic Composition and Weight Calculation

Element/Isotope	Symbol	Count	Atomic Weight (g/mol)	Subtotal (g/mol)
Carbon	C	8	12.011	96.088
Hydrogen (Protium)	H	3	1.008	3.024
Deuterium	D	7	2.014	14.098
Oxygen	O	1	15.999	15.999
Total	129.209			

Note: The calculated value of 129.209 g/mol is consistent with the commonly cited value of 129.21 g/mol .

Experimental Protocols

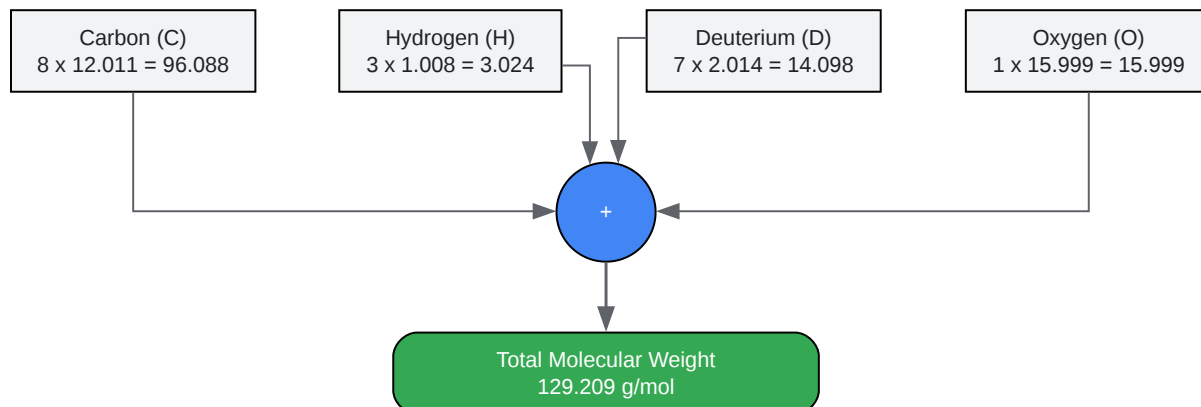
While the molecular weight provided is a calculated, theoretical value, its experimental verification is typically achieved through mass spectrometry.

Protocol Outline: Molecular Weight Verification by Mass Spectrometry

- **Sample Preparation:** A dilute solution of **4-Methoxy-d3-toluene-2,3,5,6-d4** is prepared in a suitable volatile solvent (e.g., methanol, acetonitrile).
- **Ionization:** The sample is introduced into the mass spectrometer and ionized. Electron Ionization (EI) or a soft ionization technique like Electrospray Ionization (ESI) can be used.
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., Quadrupole, Time-of-Flight).
- **Detection:** The detector records the abundance of ions at each m/z value.
- **Data Analysis:** The resulting mass spectrum will show a peak corresponding to the molecular ion $[M]^+$ or a related adduct (e.g., $[M+H]^+$). The m/z value of this peak provides the experimental molecular weight of the compound. For high-resolution mass spectrometry (HRMS), this value can be determined with high precision and accuracy, allowing for confirmation of the elemental composition.

Visualization of Calculation Workflow

The following diagram illustrates the logical workflow for calculating the molecular weight of the target compound.



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Caption: Workflow for Molecular Weight Calculation.

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- To cite this document: BenchChem. [Technical Data Sheet: 4-Methoxy-d3-toluene-2,3,5,6-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b597649#molecular-weight-of-4-methoxy-d3-toluene-2-3-5-6-d4]

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